

# Personal protective equipment for handling N-(2-Hydroxyethyl)-N-methylthiourea

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## Compound of Interest

Compound Name: *N-(2-Hydroxyethyl)-N-methylthiourea*

Cat. No.: *B160530*

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## Essential Safety and Handling of N-(2-Hydroxyethyl)-N-methylthiourea

For researchers, scientists, and drug development professionals, ensuring safe handling of laboratory chemicals is paramount. This document provides crucial safety and logistical information for **N-(2-Hydroxyethyl)-N-methylthiourea**, a thiourea derivative. Adherence to these guidelines is essential for minimizing risk and ensuring a safe laboratory environment.

While a specific Safety Data Sheet (SDS) for **N-(2-Hydroxyethyl)-N-methylthiourea** is not readily available, the following recommendations are based on data from closely related thiourea compounds, such as N-Methylthiourea, N,N'-Diethylthiourea, and N-(2-hydroxyethyl)-N'-2-propenyl-thiourea. Thiourea and its derivatives are generally considered hazardous, with potential for acute toxicity if swallowed, and are suspected of causing damage to the unborn child.<sup>[1]</sup>

## Personal Protective Equipment (PPE)

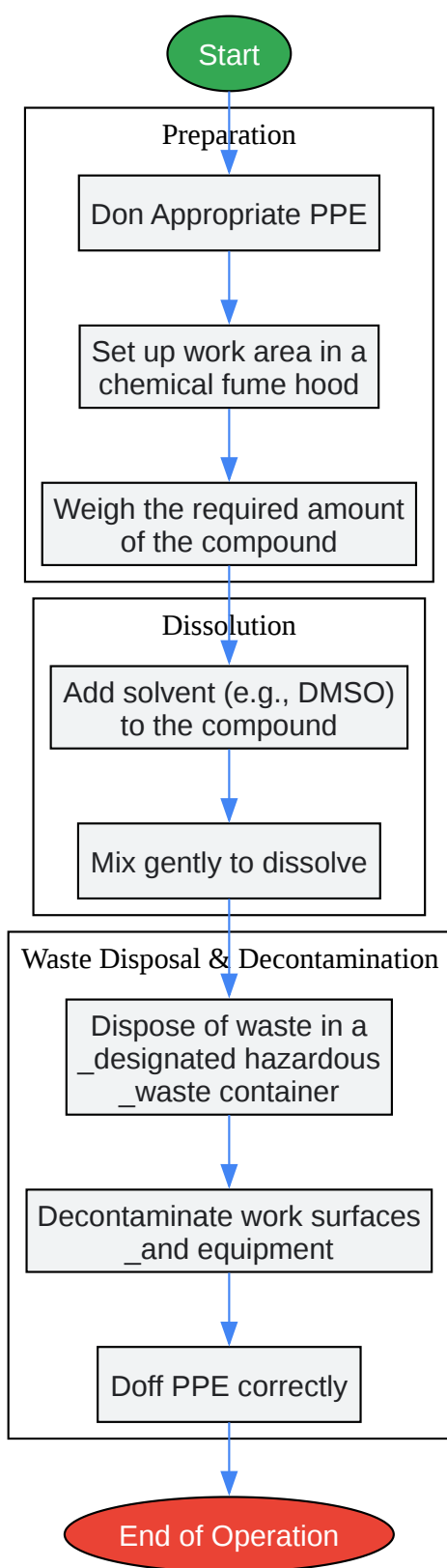
Appropriate personal protective equipment is the first line of defense against chemical exposure. The following table summarizes the recommended PPE for handling **N-(2-Hydroxyethyl)-N-methylthiourea**.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles meeting EN166 (EU) or ANSI Z87.1 (US) standards. A face shield should be worn if there is a risk of splashing.[1]	Protects eyes from dust particles and splashes.
Hand Protection	Chemically resistant gloves (e.g., nitrile, neoprene). It is crucial to inspect gloves for any signs of degradation or puncture before use.[2]	Prevents skin contact and absorption. The selection of glove material should be based on the specific solvent being used. Users should consult the glove manufacturer's chemical resistance guide.
Skin and Body Protection	A laboratory coat buttoned to its full length. Long pants and closed-toe shoes are mandatory. For larger quantities or increased risk of exposure, chemical-resistant clothing may be necessary.[1][3]	Minimizes skin exposure to the chemical.
Respiratory Protection	For handling small quantities in a well-ventilated area or a chemical fume hood, respiratory protection may not be required. If dust is generated, a NIOSH/MSHA or European Standard EN 149 approved respirator with a particle filter (e.g., N95 or P2) should be used.	Prevents inhalation of harmful dust particles. Engineering controls like fume hoods are the preferred method for minimizing inhalation exposure.

Note: No specific occupational exposure limits or glove breakthrough times have been established for **N-(2-Hydroxyethyl)-N-methylthiourea** or its close analogs. Therefore, it is crucial to handle this compound with caution and always use the recommended PPE.

## Experimental Workflow for Safe Handling

The following diagram outlines a standard operational procedure for safely handling **N-(2-Hydroxyethyl)-N-methylthiourea** in a typical laboratory setting, such as preparing a solution for a biological assay.



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Safe handling workflow for ***N*-(2-Hydroxyethyl)-*N*-methylthiourea**.

## Disposal Plan

All waste materials contaminated with **N-(2-Hydroxyethyl)-N-methylthiourea**, including empty containers, disposable gloves, and contaminated labware, must be treated as hazardous waste.<sup>[2][3][4][5]</sup>

- Solid Waste: Collect in a clearly labeled, sealed container designated for hazardous chemical waste.
- Liquid Waste: Collect in a compatible, sealed, and clearly labeled hazardous waste container. Do not pour down the drain.
- Decontamination: Clean any spills immediately with an appropriate absorbent material. The contaminated absorbent must also be disposed of as hazardous waste. Wash the affected area thoroughly.

Always follow your institution's specific guidelines for hazardous waste disposal. If in doubt, consult with your institution's Environmental Health and Safety (EHS) department.

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## References

- 1. fishersci.com [fishersci.com]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. fishersci.com [fishersci.com]
- 4. tcichemicals.com [tcichemicals.com]
- 5. assets.thermofisher.com [assets.thermofisher.com]
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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)